

# Comparative Analysis of Enpp-1-IN-13 Cross-reactivity with other Phosphodiesterases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Enpp-1-IN-13*

Cat. No.: *B12402652*

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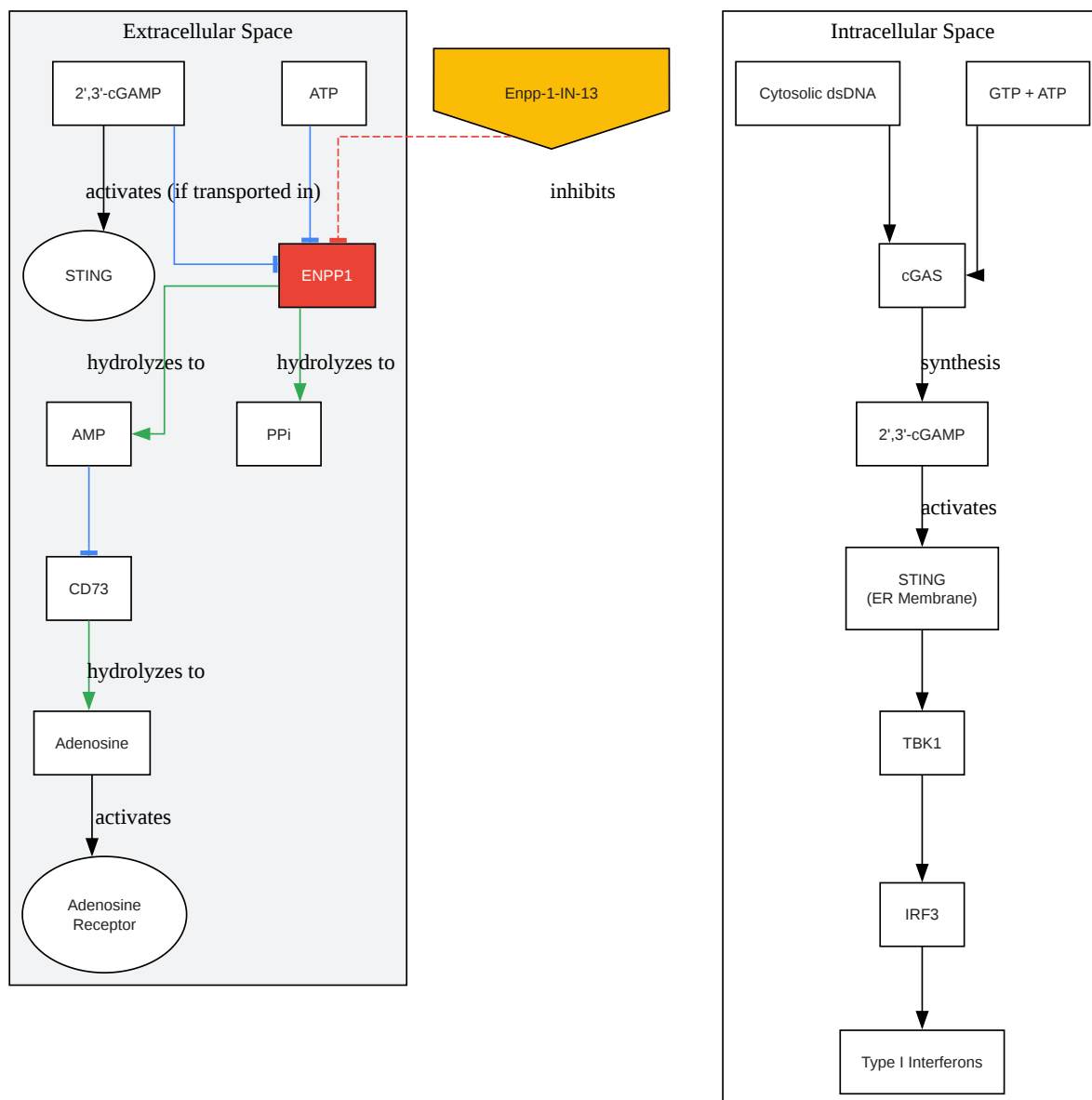
This guide provides a comparative analysis of the cross-reactivity of **Enpp-1-IN-13**, an inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1), with other phosphodiesterases. The objective is to offer a clear perspective on the selectivity of this compound, supported by available experimental data and detailed methodologies.

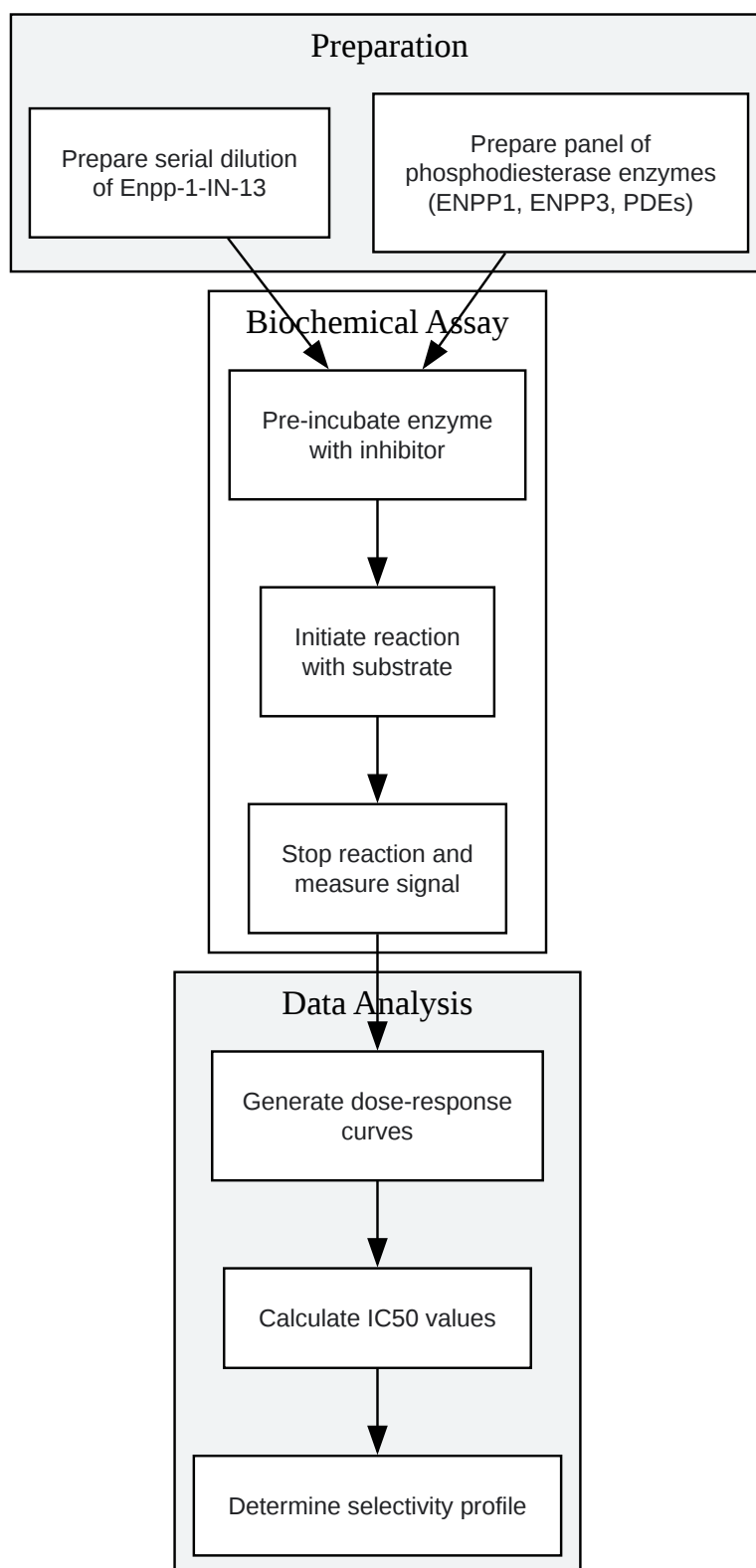
## Introduction to Enpp-1-IN-13 and ENPP1

**Enpp-1-IN-13** is a small molecule inhibitor of ENPP1, a type II transmembrane glycoprotein with a key role in regulating extracellular purinergic signaling and pyrophosphate levels.<sup>[1]</sup> ENPP1 hydrolyzes extracellular adenosine triphosphate (ATP) to produce adenosine monophosphate (AMP) and pyrophosphate (PPi). It is also the primary enzyme responsible for the degradation of the cyclic dinucleotide 2',3'-cyclic GMP-AMP (cGAMP), a crucial second messenger in the cGAS-STING innate immunity pathway.<sup>[2][3][4]</sup> Given its role in modulating anti-tumor immunity, ENPP1 has emerged as a significant target in cancer immunotherapy. The selectivity of ENPP1 inhibitors is therefore a critical parameter in their development as therapeutic agents.

## Signaling Pathway of ENPP1

The diagram below illustrates the central role of ENPP1 in two major signaling pathways: the purinergic signaling pathway and the cGAS-STING pathway.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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